

# **Application Notes and Protocols for Fungal Staining with Fluorescent Brightener 134**

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For Researchers, Scientists, and Drug Development Professionals

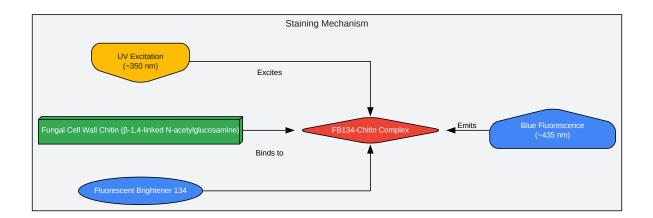
#### Introduction

Fluorescent Brightener 134 is a stilbene-based fluorescent dye that serves as a rapid and effective tool for the visualization of fungal elements in various samples. Its high affinity for chitin and cellulose, primary components of fungal cell walls, results in a strong blue fluorescence under ultraviolet (UV) excitation, enabling clear differentiation of fungal structures from background materials. This application note provides a detailed protocol for the use of Fluorescent Brightener 134 in fungal staining for microscopy, along with its mechanism of action and relevant technical data.

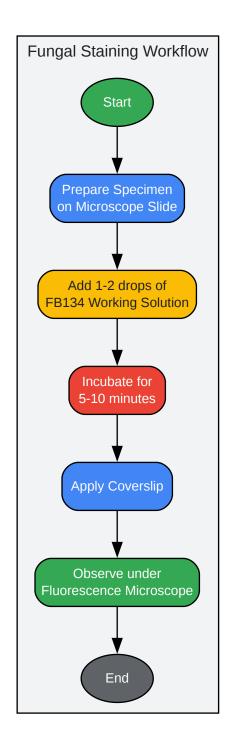
### **Principle and Mechanism of Action**

Fluorescent Brightener 134, a diaminostilbene derivative, functions through a non-covalent binding mechanism to the  $\beta$ -1,4-glycosidic linkages of chitin and cellulose polymers within the fungal cell wall. Upon binding, the molecule undergoes a conformational change that enhances its fluorescence. When excited with UV light, the bound dye emits a bright blue light, making the fungal hyphae, spores, and other structures clearly visible against a dark background. The addition of a potassium hydroxide (KOH) solution aids in clearing the sample matrix, reducing background autofluorescence and improving the visibility of the stained fungal elements.









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